

Delphinidin Chloride: Application Notes and Protocols for Cell-Based Assays

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Compound of Interest

Compound Name: Delphinidin chloride

Cat. No.: B1346885

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Introduction

Delphinidin chloride, a prominent member of the anthocyanidin class of flavonoids, is a natural pigment responsible for the vibrant blue and red hues of many fruits and flowers.[1][2][3] Beyond its role as a colorant, **delphinidin chloride** has garnered significant scientific interest for its potent antioxidant, anti-inflammatory, and anti-cancer properties.[1][4] This document provides detailed application notes and protocols for utilizing **delphinidin chloride** in various cell-based assays, offering a valuable resource for researchers investigating its therapeutic potential.

Delphinidin chloride exerts its biological effects through the modulation of multiple key signaling pathways.[4][5][6] These include the PI3K/Akt/mTOR, MAPK, and NF-κB pathways, which are crucial regulators of cell proliferation, survival, and inflammation.[3][4] By influencing these pathways, **delphinidin chloride** can induce apoptosis, inhibit cell growth, and suppress inflammatory responses in various cell types.[2][4][6]

Data Presentation: Quantitative Data Summary

The following tables summarize the reported inhibitory concentrations (IC50) of **delphinidin chloride** in various cancer cell lines, providing a reference for dose-selection in experimental design.

Table 1: IC50 Values of **Delphinidin Chloride** in Human Cancer Cell Lines

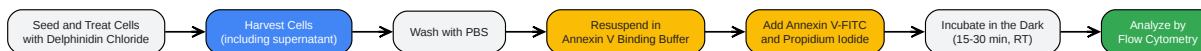
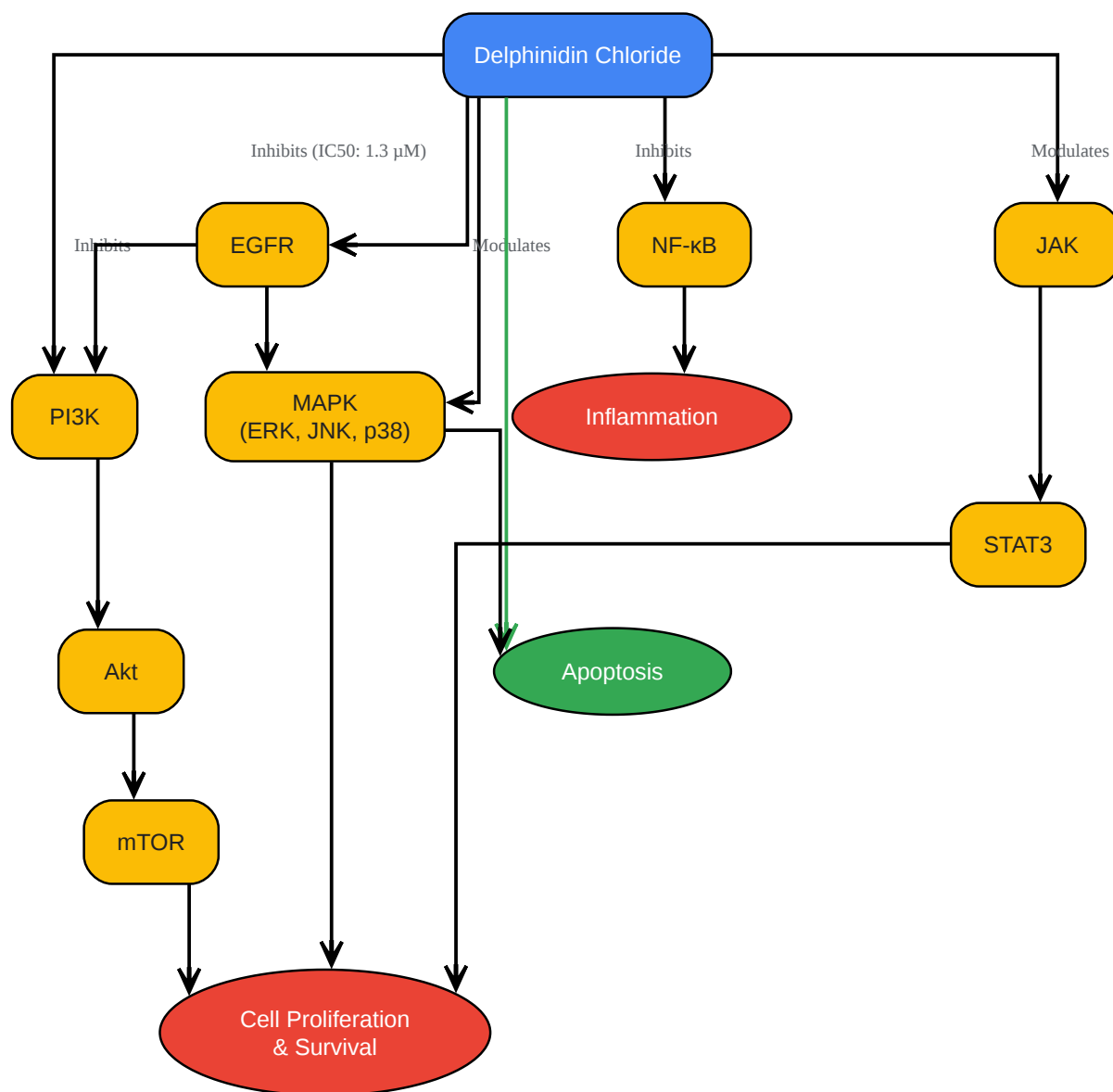
Cell Line	Cancer Type	IC50 (μM)	Reference
A431	Skin Cancer	18	[5]
LXFL529L	Lung Cancer	33	[5]
A549	Lung Cancer	55	[7]
NCI-H441	Lung Cancer	58	[7]
SK-MES-1	Lung Cancer	44	[7]
HCT116	Colon Cancer	110	[7]
LoVo	Colon Cancer	38	[7]
HT29	Colon Cancer	35	[7]
22Rv1	Prostate Cancer	90	[7]
HL-60	Leukemia	1.9	[4]
MDA-MB-453	Breast Cancer	41.42	[8]
BT-474	Breast Cancer	60.92	[8]
MCF7	Breast Cancer	120	[9]

Table 2: Antioxidant Activity of **Delphinidin Chloride**

Assay	IC50 (μM)	Reference
DPPH Radical Scavenging	80	[9]

Signaling Pathways Modulated by Delphinidin Chloride

Delphinidin chloride's multifaceted biological activities stem from its ability to interact with and modulate several critical intracellular signaling cascades. Understanding these pathways is key to elucidating its mechanism of action in cell-based studies.



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